

Application Notes and Protocols for the Quantification of (+)-Ifosfamide

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Compound of Interest

Compound Name: (+)-Ifosfamide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies and comparative data for the quantitative analysis of **(+)-Ifosfamide** in various biological matrices. The protocols are designed to guide researchers in selecting and implementing the most appropriate analytical method for their specific research needs, from pharmacokinetic studies to therapeutic drug monitoring.

Introduction

Ifosfamide is a crucial alkylating agent and immunomodulating drug used in the treatment of a variety of cancers.^[1] It is a prodrug that requires metabolic activation by cytochrome P450 enzymes to exert its cytotoxic effects.^{[2][3]} Accurate quantification of ifosfamide and its metabolites is essential for optimizing treatment efficacy, minimizing toxicity, and understanding its pharmacokinetic profile.^[4] This document outlines validated analytical methods for the quantification of **(+)-Ifosfamide**, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS and LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Comparative Quantitative Data

The following tables summarize the performance characteristics of various analytical methods for **(+)-Ifosfamide** quantification, providing a basis for method selection based on required sensitivity, sample matrix, and available instrumentation.

Table 1: High-Performance Liquid Chromatography (HPLC) Methods

Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Matrix	Internal Standard	Citation
0.1 - 8 mg/mL	80 µg/mL	100 µg/mL	-	-	[5]
10 - 50 µg/mL	1.3 µg/mL	4.0 µg/mL	Pharmaceutical Dosage Form	-	[6]
6 - 200 µg/mL	6 µg/mL	-	Plasma	-	[7] [8]

Table 2: Liquid Chromatography-Mass Spectrometry (LC-MS & LC-MS/MS) Methods

Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Matrix	Internal Standard	Citation
37.50 - 4800 ng/mL	5.00 ng/mL	37.50 ng/mL	Human Plasma	Not specified	[9] [10] [11]
100 - 10,000 ng/mL	Not Reported	100 ng/mL (LLOQ)	Dried Blood Spots	Cyclophosphamide	[12] [13] [14]
20 - 10,000 ng/mL	Not Reported	20 ng/mL (LLOQ)	Mouse Plasma	Ifosfamide (for metabolites)	[14] [15]

Table 3: Gas Chromatography-Mass Spectrometry (GC-MS) Methods

Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Matrix	Internal Standard	Citation
0 - 190 nmol/L	-	3.8 nmol/L	Urine, Water Sewage	-	[16]
-	-	50 nM (Limit of Determination)	Biological Fluids	-	[17]

Experimental Protocols

Detailed protocols for the most common analytical techniques are provided below.

Protocol 1: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol is based on a validated method for the analysis of Ifosfamide in pure form and pharmaceutical dosage forms.[\[5\]](#)[\[6\]](#)

1. Sample Preparation:

- Pure Form/Pharmaceutical Dosage: Prepare a stock solution of Ifosfamide at a concentration of 0.6 mg/mL in deionized water.[\[18\]](#) Serially dilute to prepare calibration standards and quality control samples.

2. Chromatographic Conditions:

- Column: Spherisorb C18 ODS (150 mm × 4.6 mm, 5 μm) or Symmetry ODS C18 (150mm x 4.6mm, 5μm).[\[5\]](#)[\[6\]](#)
- Mobile Phase: A mixture of acetonitrile and water (30:70 v/v), with the pH adjusted to 3 using 0.1 N hydrochloric acid.[\[5\]](#) Alternatively, a mixture of acetonitrile and methanol (60:40% v/v) can be used.[\[6\]](#)
- Flow Rate: 1.0 - 1.5 mL/min.[\[5\]](#)[\[6\]](#)[\[18\]](#)

- Injection Volume: 25 μ L.[18]
- Detection: UV absorbance at 195 nm or 203 nm.[5][18]

3. Data Analysis:

- Quantify Ifosfamide by comparing the peak area of the sample to the calibration curve generated from the standard solutions.

Protocol 2: Enantioselective Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol is adapted from a method for the enantioselective determination of ifosfamide and its metabolites in human plasma.[9][10][11]

1. Sample Preparation (Solid-Phase Extraction):

- Thaw frozen plasma samples and centrifuge at 15,000 x g at 4.0°C for 20 minutes.[19]
- To 100 μ L of plasma, add 10 μ L of the working standard solution and 890 μ L of ammonium acetate buffer (10 mM, pH 8.22).[19]
- Vortex the solution for 10 seconds.[19]
- Condition an Oasis HLB 1cc, 30mg SPE cartridge with 1 mL of methanol followed by 1 mL of water.[19]
- Load the entire sample onto the conditioned SPE cartridge.[2]
- Wash the cartridge with 1 mL of water, followed by 1 mL of a water:methanol (95:5 v/v) solution.[2]
- Elute the analyte with 1 mL of methanol.[2][19]
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 37-40°C.[2][19]
- Reconstitute the residue in the mobile phase for LC-MS analysis.[2][19]

2. Chromatographic and Mass Spectrometric Conditions:

- Column: Chirabiotic T chiral stationary phase.[\[9\]](#)[\[10\]](#)
- Mobile Phase: 2-propanol:methanol (60:40, v/v).[\[9\]](#)[\[10\]](#)
- Flow Rate: 0.5 mL/min.[\[9\]](#)[\[10\]](#)
- Ionization: Electrospray ionization (ESI) in positive mode.[\[4\]](#)
- Detection: Mass spectrometer operating in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode.[\[4\]](#)[\[10\]](#)

3. Data Analysis:

- Quantify the (R)- and (S)-enantiomers of Ifosfamide by comparing their respective peak areas to the calibration curves.

Protocol 3: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol describes a method for the analysis of Ifosfamide in urine and water sewage samples without derivatization.[\[16\]](#)[\[17\]](#)

1. Sample Preparation (Liquid-Liquid Extraction):

- Spike samples with the internal standard.
- Extract the drug from the sample using a suitable organic solvent such as ethyl acetate.[\[17\]](#)
- Evaporate the organic layer to dryness.
- Reconstitute the residue in a suitable solvent for GC-MS injection.

2. GC-MS Conditions:

- Column: Methylsilicone column (e.g., HP-1, 5 m x 0.53 mm i.d., 2.65 μ m).[\[17\]](#)

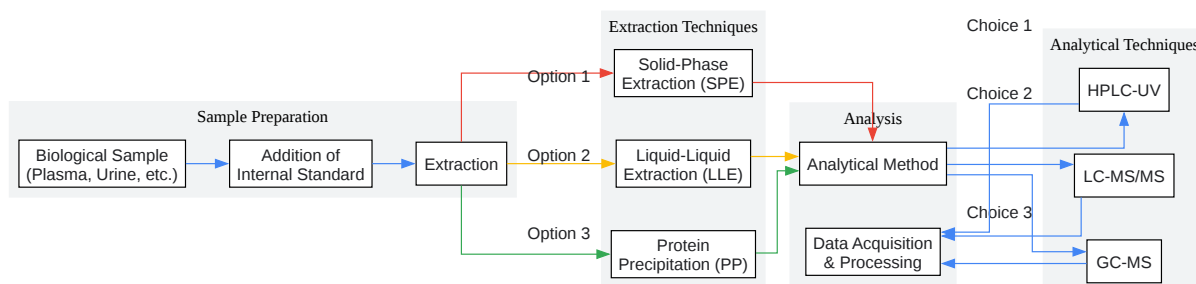
- Carrier Gas: Helium.[17]
- Injection: On-column injection.[17]
- Temperature Program:
 - Initial temperature: 85°C.[17]
 - Ramp to 100°C at 15°C/min.[17]
 - Ramp to 160°C at 50°C/min.[17]
 - Ramp to 180°C at 1°C/min.[17]
 - Ramp to 220°C at 5°C/min.[17]
- Detection: Mass spectrometer operating in electron impact (EI) mode.

3. Data Analysis:

- Monitor specific ions for Ifosfamide and the internal standard to quantify the analyte.

Visualizations

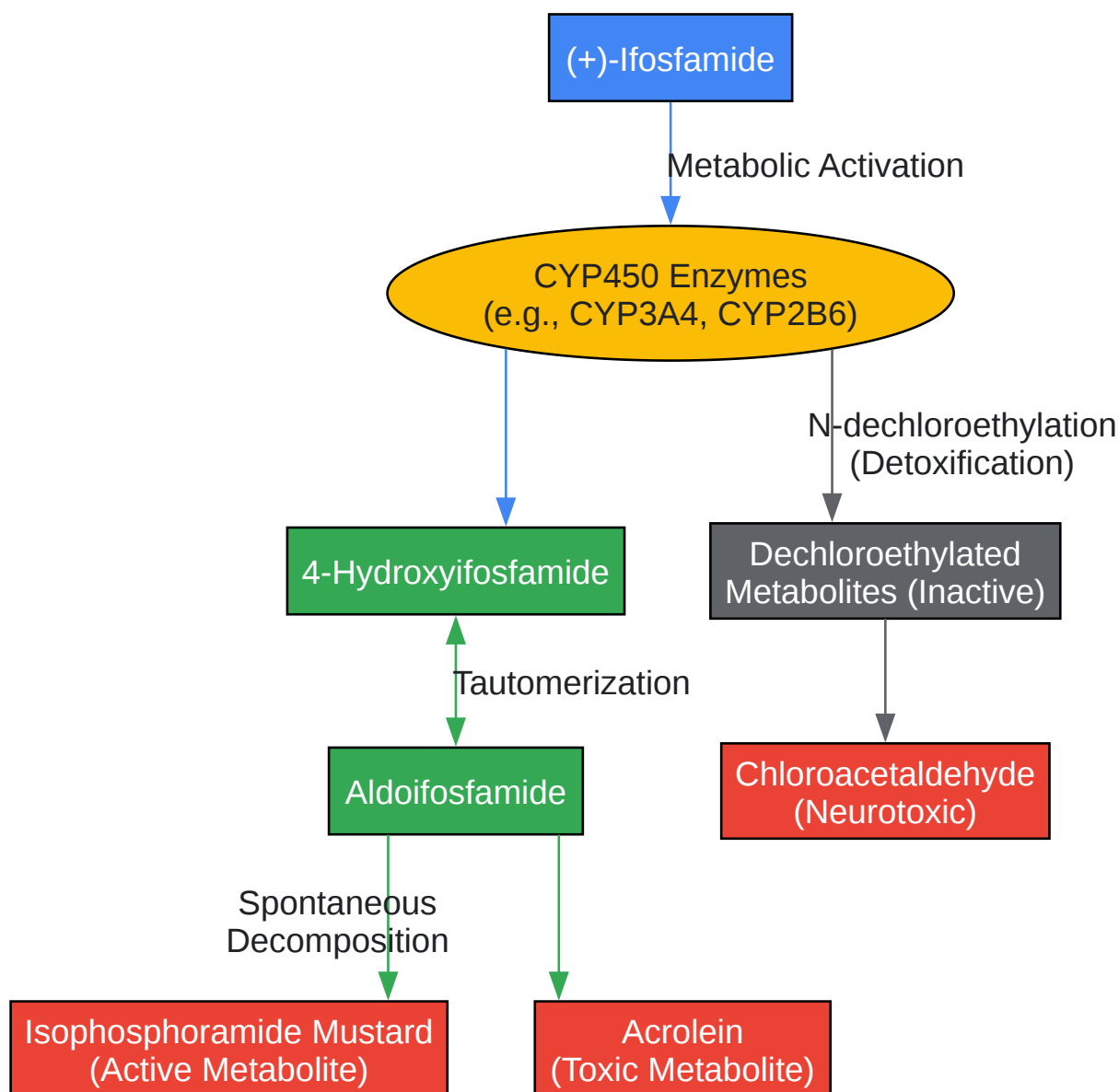
Experimental Workflow for Ifosfamide Quantification



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Caption: General workflow for Ifosfamide extraction and analysis.

Metabolic Activation Pathway of Ifosfamide



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Caption: Simplified metabolic pathway of Ifosfamide.

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